

An In-depth Technical Guide on the Spectroscopic Properties of Disperse Yellow 56

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Compound of Interest

Compound Name: Disperse Yellow 56

Cat. No.: B6595850

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This technical guide provides a comprehensive overview of the available information on the absorption and emission properties of **Disperse Yellow 56** (C.I. 261550), a disperse dye with applications in the textile industry and as a fluorescent probe in biological research. While specific experimental data on its spectral characteristics are not extensively available in published literature, this document compiles its known physical and chemical properties, outlines standard experimental protocols for spectroscopic analysis, and presents logical workflows for its characterization.

Core Properties of Disperse Yellow 56

Disperse Yellow 56 is a double azo dye, characterized by its "red light yellow" or "golden yellow" hue.^[1] Its chemical structure and other key properties are summarized in the table below.

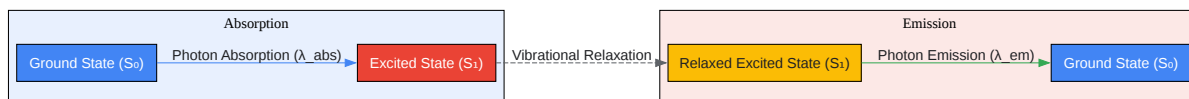
Property	Value	Reference
CAS Number	54077-16-6	[1][2]
Molecular Formula	C ₂₁ H ₁₅ N ₅ O ₂	[1][2]
Molecular Weight	369.38 g/mol	[1][2]
Appearance	Orange powder	[1]
Solubility	Soluble in acetone	[1]
Molecular Structure	Double azo class, formed by the coupling of diazotized 4-(phenyldiazenyl)benzenamine and Quinoline-2,4-diol	[1]

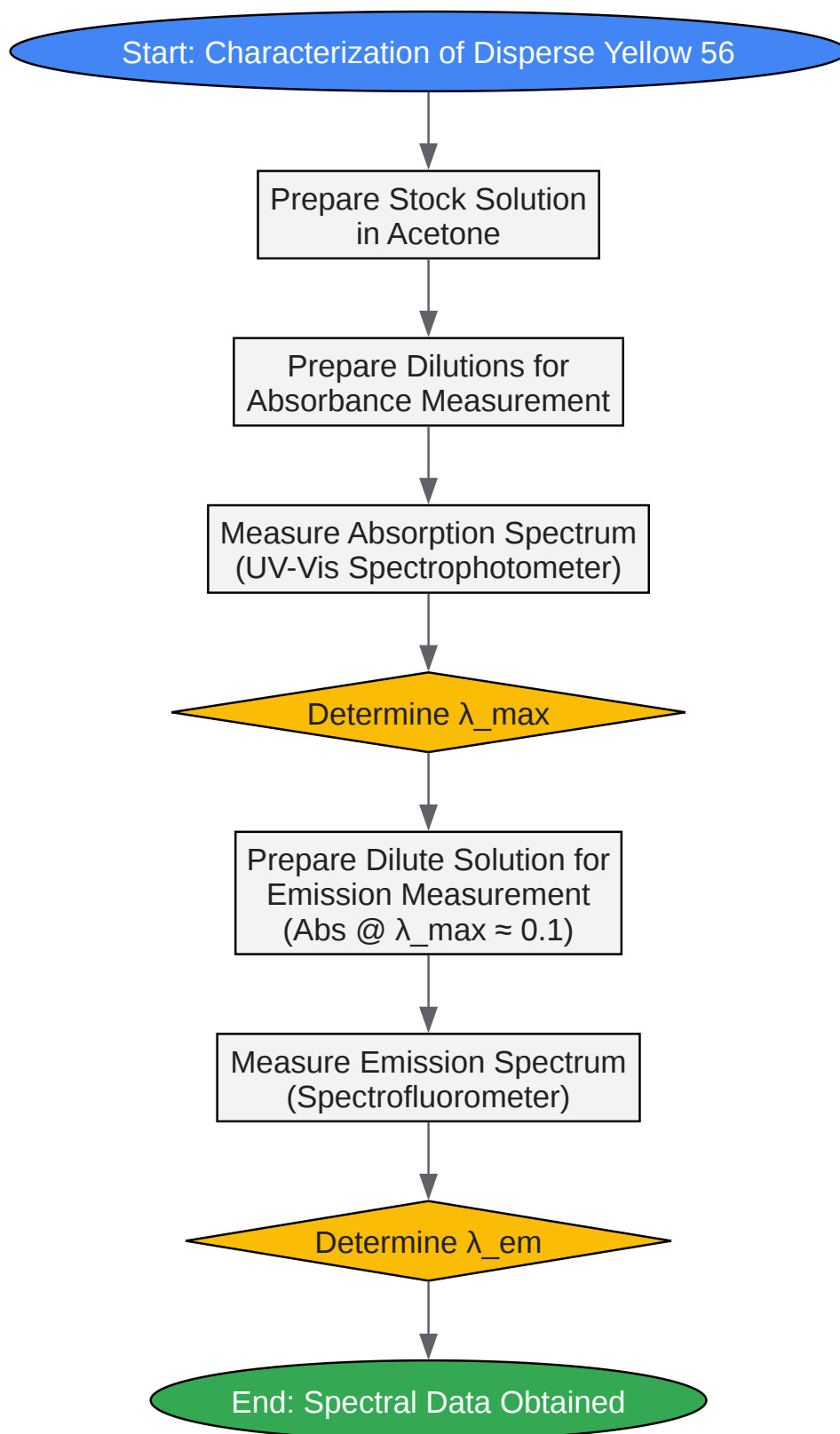
Absorption and Emission Spectra

As of the latest literature review, the specific absorption and emission maxima (λ_{max} and λ_{em}), quantum yield, and fluorescence lifetime of **Disperse Yellow 56** have not been extensively documented. One source notes that its specific UV-Vis spectral behavior under irradiation remains underexplored.[3] However, its application as a fluorescent marker in biological assays suggests that it exhibits notable fluorescence properties.[3]

The color of the dye suggests that its maximum absorption likely occurs in the violet-blue region of the visible spectrum, leading to its yellow appearance. The emission would then be expected at a longer wavelength (a larger Stokes shift), characteristic of fluorescent molecules.

The following diagram illustrates the fundamental relationship between the absorption of a photon, the transition to an excited state, and the subsequent emission of a photon at a lower energy (longer wavelength).





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